

An In-depth Technical Guide on the Physical Characteristics of Benzyl Propyl Ketone

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Compound of Interest

Compound Name: *1-Phenylpentan-2-one*

Cat. No.: *B142835*

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Introduction

Benzyl propyl ketone, systematically known as 1-phenyl-2-pentanone, is an aromatic ketone with the chemical formula $C_{11}H_{14}O$.^[1] It features a propyl group attached to the carbonyl carbon, which is in turn bonded to a benzyl group. This structure imparts specific physical and chemical properties that are of interest in various fields of chemical synthesis and research. Ketones, in general, are characterized by a carbonyl group ($C=O$) bonded to two carbon atoms, making them polar molecules with distinct reactivity.^[2] The presence of the phenyl group in benzyl propyl ketone introduces aromaticity, influencing its solubility, boiling point, and other physical characteristics.

This guide provides a comprehensive overview of the core physical properties of benzyl propyl ketone, detailed experimental protocols for their determination, and a visualization of the relationships governing these characteristics.

Core Physical Properties

The physical state of ketones is influenced by their molecular weight; lower molecular weight ketones are typically volatile liquids, while those with more than eleven carbon atoms tend to be colorless liquids or solids.^{[3][4]} Benzyl propyl ketone, with eleven carbon atoms, exists as a liquid under standard conditions. The quantitative physical properties are summarized below. For comparative analysis, data for related isomers and similar ketones are also included.

Data Summary of Benzyl Propyl Ketone and Related Compounds

Property	Benzyl Propyl Ketone (1-Phenyl-2-pentanone)	n-Propyl Phenyl Ketone (1-Phenyl-1-butanone)	Benzyl Ethyl Ketone (1-Phenyl-2-butanone)	Benzyl Methyl Ketone (1-Phenyl-2-propanone)
CAS Registry Number	[6683-92-7] [1]	[495-40-9] [5]	[1007-32-5] [6]	[103-79-7] [7]
Molecular Formula	C ₁₁ H ₁₄ O [1]	C ₁₀ H ₁₂ O [5]	C ₁₀ H ₁₂ O [6]	C ₉ H ₁₀ O [7]
Molar Mass (g/mol)	162.23 [1]	148.20 [5]	148.205 [6]	134.18 [7]
Density (g/mL)	0.972 [1]	0.989 [5]	0.998 [6]	1.002 [7]
Boiling Point (°C)	244 [1]	230 [5]	109-112 (at 15 mmHg) [6]	216 [7]
Melting Point (°C)	Not available	12 [5]	Not available [6]	27 [7]
Refractive Index	1.506 [1]	1.520 [5]	1.5122 [6]	1.516 [7]
Molar Volume (mL/mol)	166.9 [1]	149.9 [5]	Not available	133.9 [7]
Surface Tension (dyn/cm)	34.96 [1]	35.06 [5]	Not available	38.07 [7]

Experimental Protocols for Property Determination

The determination of the physical properties of a compound like benzyl propyl ketone follows standardized laboratory procedures. These protocols are fundamental to chemical characterization.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Methodology: A common method involves distillation. A small sample of the ketone is placed in a distillation flask with boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation apparatus. The flask is heated, and as the liquid boils, the vapor rises and condenses in the condenser. The temperature at which the vapor temperature remains constant during distillation is recorded as the boiling point. For pressure-sensitive compounds, vacuum distillation is employed, and the boiling point is reported at a specific pressure (e.g., mmHg).

Density Measurement

Density is the mass of a substance per unit volume.

- Methodology: A pycnometer (a small glass flask of a known volume) is used for precise measurements.
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid (benzyl propyl ketone), ensuring no air bubbles are present, and weighed again.
 - The temperature of the liquid is recorded.
 - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

- Methodology: An Abbe refractometer is the standard instrument.
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and light is passed through the sample.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The measurement is temperature-dependent and is typically reported at 20°C.

Solubility Determination

Solubility refers to the ability of a substance to dissolve in a solvent.

- Methodology:

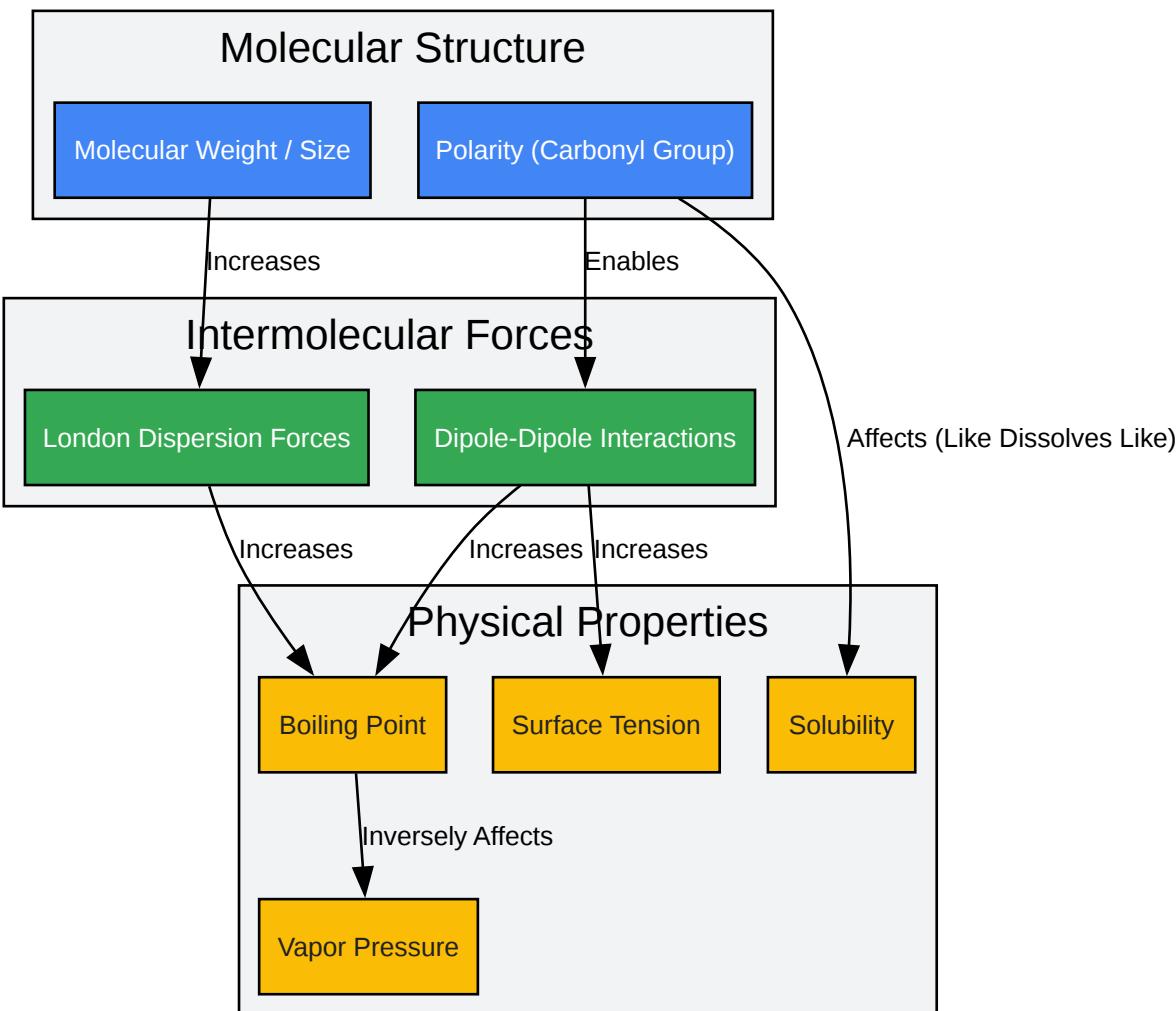
- A measured amount of the solvent (e.g., water, ethanol, diethyl ether) is placed in a test tube.
- Small, measured amounts of benzyl propyl ketone are added incrementally while stirring or vortexing.
- The mixture is observed for homogeneity. The point at which no more ketone dissolves (e.g., the solution becomes cloudy or a separate layer forms) indicates the saturation point.
- Solubility is typically expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in g/100 mL). Due to the polar carbonyl group and the large nonpolar hydrocarbon portion, ketones like benzyl propyl ketone are generally soluble in organic solvents but have limited solubility in water.[\[2\]](#)[\[8\]](#)

Visualizations: Workflows and Relationships

Logical Relationships of Physical Properties

The physical properties of a ketone are not independent; they are governed by the underlying molecular structure and the resulting intermolecular forces. The following diagram illustrates these relationships.

Logical Relationships of Ketone Physical Properties



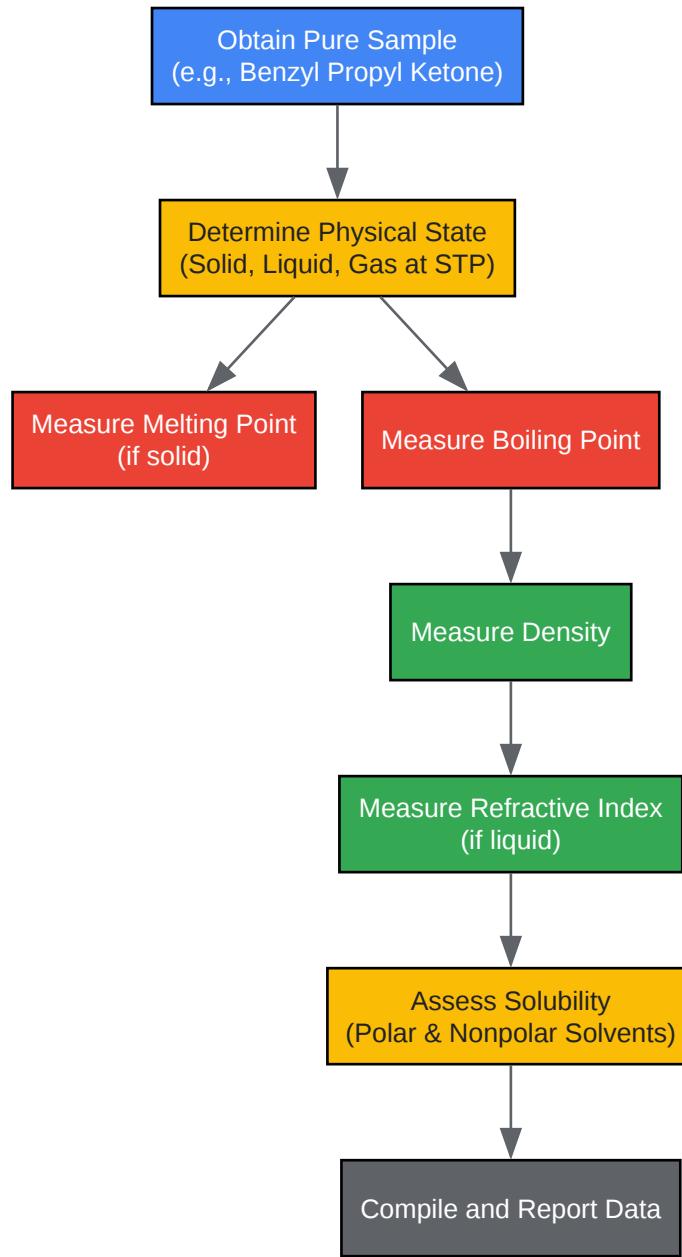
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Caption: Interplay of molecular structure and physical properties in ketones.

Experimental Workflow for Physical Characterization

The process of characterizing a new or uncharacterized chemical substance follows a logical progression of experiments to determine its fundamental physical properties.

Experimental Workflow for Physical Characterization



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Caption: Standard workflow for determining key physical properties of a chemical.

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